

Unraveling the Physicochemical Properties of Ethyl 2,2-dibromo-3-oxobutanoate

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Compound of Interest

Compound Name: *2,2-Dibromo-3-oxo-butyric acid ethyl ester*

Cat. No.: *B1279488*

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Ethyl 2,2-dibromo-3-oxobutanoate, also known as **2,2-Dibromo-3-oxo-butyric acid ethyl ester**, is a chemical compound of interest in various synthetic applications. This guide provides a concise overview of its key molecular and physical properties.

Molecular and Physical Data

A critical starting point for any experimental design is a clear understanding of the compound's fundamental properties. The table below summarizes the key quantitative data for Ethyl 2,2-dibromo-3-oxobutanoate.

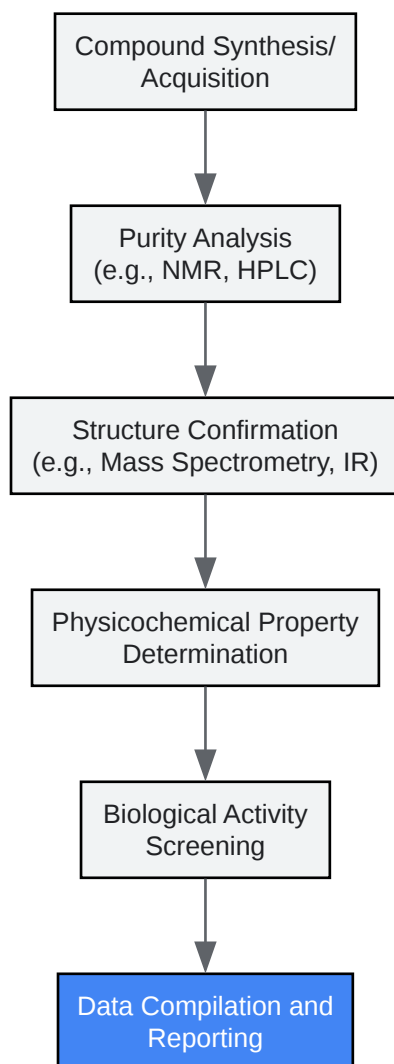
Property	Value
Molecular Formula	C6H8Br2O3
Molecular Weight	287.93 g/mol [1]
Exact Mass	287.93 g/mol [2][3]
CAS Number	89415-67-8[2]
Boiling Point	120-124 °C at 13 Torr[2]
XLogP3	1.9[2]
Polar Surface Area (PSA)	43.4 Å²[2]

Experimental Protocols

Detailed experimental protocols for the determination of the above physicochemical properties are standardized and widely published in chemical literature. For instance, molecular weight is typically determined by mass spectrometry, while boiling point is measured using distillation apparatus under reduced pressure. The octanol-water partition coefficient (XLogP3) is a calculated value derived from the compound's structure, predicting its lipophilicity.

Logical Workflow for Compound Characterization

The process of characterizing a chemical compound like Ethyl 2,2-dibromo-3-oxobutanoate follows a logical progression. The diagram below illustrates a typical workflow from initial synthesis or acquisition to full characterization.



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Caption: Workflow for Chemical Compound Characterization.

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References

- 1. 2,2-Dibromo-3-oxo-butyric acid ethyl ester | C₆H₈Br₂O₃ | CID 11231534 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [echemi.com](#) [echemi.com]
- 3. [echemi.com](#) [echemi.com]
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